TVB-3166 solubility issues in aqueous buffer

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Compound of Interest		
Compound Name:	TVB-3166	
Cat. No.:	B10799404	Get Quote

Technical Support Center: TVB-3166

Welcome to the technical support center for **TVB-3166**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the handling and use of **TVB-3166**, with a specific focus on addressing solubility challenges in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is TVB-3166 and what is its mechanism of action?

A1: **TVB-3166** is an orally-available, potent, and selective inhibitor of Fatty Acid Synthase (FASN).[1][2][3] FASN is a key enzyme in the de novo synthesis of palmitate, a saturated fatty acid. By inhibiting FASN, **TVB-3166** disrupts lipid biosynthesis, which can lead to the inhibition of tumor cell growth and induction of apoptosis.[1][4][5] Its mechanism of action involves the disruption of lipid raft architecture and the inhibition of critical signaling pathways such as PI3K-AKT-mTOR and β -catenin.[1][5]

Q2: What are the general solubility properties of **TVB-3166**?

A2: **TVB-3166** is soluble in organic solvents like Dimethyl Sulfoxide (DMSO) but is insoluble in water and ethanol.[3] It is crucial to prepare a concentrated stock solution in a suitable organic solvent before diluting it into aqueous buffers for experiments.

Q3: What is the recommended solvent for preparing a stock solution of **TVB-3166**?



A3: The recommended solvent for preparing a stock solution of **TVB-3166** is high-purity, anhydrous DMSO.[2][3] It is advisable to use a fresh, unopened bottle of DMSO to avoid moisture, which can impact the solubility and stability of the compound.[3]

Q4: How should I store the TVB-3166 stock solution?

A4: **TVB-3166** stock solutions in DMSO should be stored at -20°C or -80°C.[2] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes. When stored at -80°C, the stock solution is stable for up to two years, and at -20°C, it is stable for up to one year.[2]

Q5: Why does my **TVB-3166** precipitate when I dilute it in my aqueous buffer for an experiment?

A5: Precipitation upon dilution in aqueous buffers is a common issue for hydrophobic compounds like **TVB-3166**. This occurs because the compound is poorly soluble in water. When the DMSO stock is added to the aqueous buffer, the solvent environment changes drastically, causing the compound to fall out of solution. The final concentration of **TVB-3166** in the aqueous buffer may have exceeded its solubility limit under those conditions.

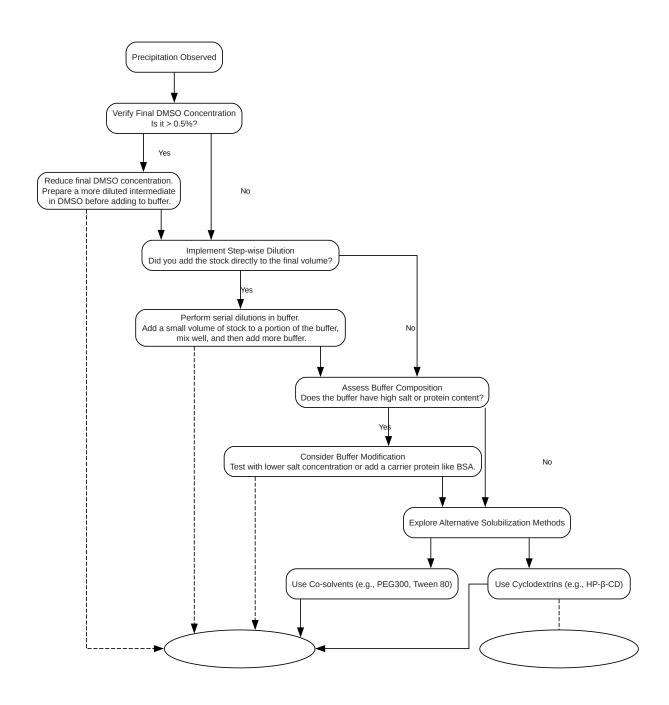
Troubleshooting Guide: TVB-3166 Precipitation in Aqueous Buffers

This guide provides a step-by-step approach to troubleshoot and prevent the precipitation of **TVB-3166** when preparing working solutions in aqueous buffers.

Problem: A precipitate is observed immediately or shortly after diluting the **TVB-3166** DMSO stock solution into an aqueous buffer (e.g., PBS, cell culture medium).

Troubleshooting Workflow:





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Caption: Troubleshooting workflow for TVB-3166 precipitation.



Data Presentation: TVB-3166 Solubility

The following table summarizes the reported solubility of **TVB-3166** in various solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	62.5[2]	162.56[2]	May require ultrasonic treatment to fully dissolve.[2]
DMSO	77[3]	200.27[3]	Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility.[3]
DMSO	5[6]	13.0	-
Water	Insoluble[3]	-	-
Ethanol	Insoluble[3]	-	-

Experimental Protocols

Protocol 1: Preparation of TVB-3166 Stock Solution in DMSO

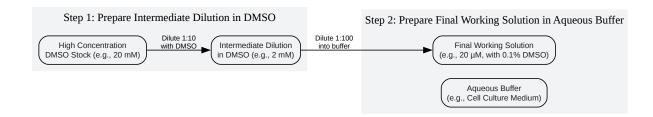
- Materials:
 - o TVB-3166 powder
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes or vials
- Procedure:
 - 1. Allow the TVB-3166 vial to equilibrate to room temperature before opening.



- 2. Weigh the desired amount of **TVB-3166** powder in a sterile tube.
- 3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- 4. Vortex the solution thoroughly to ensure the compound is fully dissolved. If necessary, use an ultrasonic bath for a short period.
- 5. Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- 6. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Working Solution for In Vitro Assays (Step-wise Dilution)

This protocol is designed to minimize precipitation when diluting the DMSO stock into an aqueous buffer or cell culture medium.



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Caption: Workflow for preparing a working solution of **TVB-3166**.

- Prepare an intermediate dilution: Dilute your high-concentration DMSO stock solution (e.g., 20 mM) to a lower concentration (e.g., 2 mM) using fresh DMSO.
- Add to aqueous buffer: Slowly add the intermediate DMSO dilution to your pre-warmed aqueous buffer or cell culture medium while gently vortexing or swirling. Ensure the final DMSO concentration is as low as possible, ideally below 0.5%, and does not exceed a level that is toxic to your cells.



 Control: Always include a vehicle control in your experiments containing the same final concentration of DMSO as your drug-treated samples.

Protocol 3: Formulation with Co-solvents for Improved Solubility

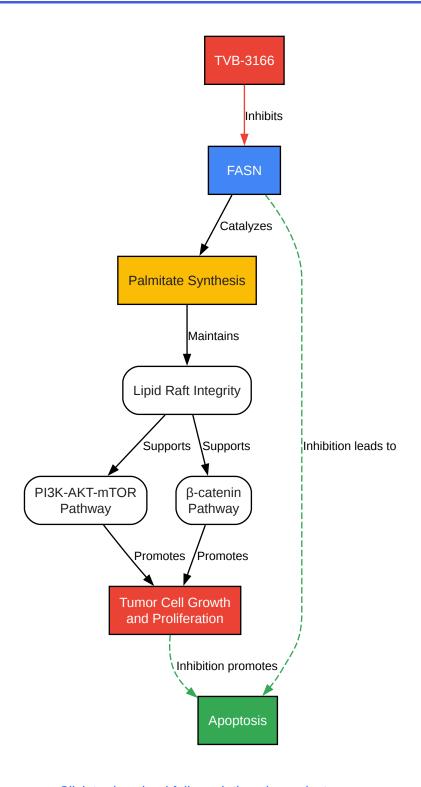
For applications requiring higher concentrations in aqueous solutions, a co-solvent system can be employed. The following is a formulation adapted for research use.

- Materials:
 - TVB-3166 DMSO stock solution (e.g., 77 mg/mL)[3]
 - PEG300
 - Tween 80
 - Sterile water or saline
- Procedure (to prepare 1 mL of working solution):
 - 1. To 400 μ L of PEG300, add 50 μ L of the 77 mg/mL **TVB-3166** DMSO stock solution. Mix until the solution is clear.[3]
 - 2. Add 50 µL of Tween 80 to the mixture and mix thoroughly until clear.[3]
 - 3. Add 500 µL of sterile water or saline to bring the final volume to 1 mL. Mix well.[3]
 - 4. This solution should be prepared fresh before each use.[3]

TVB-3166 Signaling Pathway

TVB-3166 inhibits FASN, which has downstream effects on several key oncogenic signaling pathways.





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Caption: Signaling pathways affected by TVB-3166.



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